

Personal protective equipment for handling 3-Nonen-2-one

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Compound of Interest

Compound Name: 3-Nonen-2-one

Cat. No.: B088694

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Essential Safety and Handling Guide for 3-Nonen-2-one

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the proper handling and disposal of **3-Nonen-2-one**. Adherence to these procedures is critical to minimize risks and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When working with **3-Nonen-2-one**, a comprehensive selection of personal protective equipment is required to prevent exposure. The following table summarizes the necessary PPE.

Body Part	PPE Type	Specifications & Standards
Eyes/Face	Safety Goggles & Face Shield	Chemical splash goggles are mandatory. For tasks with a high splash potential, a face shield must be worn in addition to goggles. All eye and face protection should meet ANSI Z87.1 standards. [1]
Hands	Chemical-Resistant Gloves	Nitrile gloves are suitable for incidental contact. For prolonged or direct handling, heavier-duty gloves are recommended. Always consult the glove manufacturer's resistance guide for specific chemical compatibility. [1]
Body	Laboratory Coat	A fire-resistant lab coat is recommended. Ensure the coat is fully buttoned to provide maximum skin coverage. [1]
Feet	Closed-Toe Shoes	Shoes must be made of a non-porous material and cover the entire foot to protect against spills and falling objects. [1]
Respiratory	Respirator (if necessary)	All work with 3-Nonen-2-one should be conducted in a certified chemical fume hood to prevent the inhalation of vapors. If engineering controls are not sufficient, a respirator may be required. [1]

Quantitative Data Summary

The following table provides key quantitative data for **3-Nonen-2-one**.

Property	Value
Boiling Point	107 °C / 32 mmHg
Flash Point	81 °C (178 °F) (Combustible liquid) [2] [3]
Specific Gravity	0.85 (20/20) [3]
Refractive Index	1.45
Purity (GC)	min. 96.0 % [3]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ventilation: Always handle **3-Nonen-2-one** inside a properly functioning chemical fume hood. [\[1\]](#)
- Ignition Sources: Ensure the work area is free of open flames, hot surfaces, and sparks. Use non-sparking tools.[\[4\]](#)[\[5\]](#)
- Safety Equipment: Confirm that a safety shower and an eyewash station are readily accessible and operational before beginning any work.[\[4\]](#)
- Grounding: To prevent static discharge, ground and bond all containers and receiving equipment during transfer.[\[4\]](#)[\[5\]](#)

2. Handling:

- Wear the appropriate PPE as detailed in the table above.
- Avoid direct contact with the skin and eyes. **3-Nonen-2-one** is known to cause serious eye irritation.[\[6\]](#)

- Avoid inhaling vapors.

3. Storage:

- Store **3-Nonen-2-one** in a cool, dry, and well-ventilated area.[3][4]
- Keep containers tightly closed to prevent leakage and exposure to moisture.[4]
- Store away from heat, sparks, open flames, and other ignition sources.[3]
- Keep it separate from incompatible materials such as strong oxidizing agents.[4]

Disposal Plan

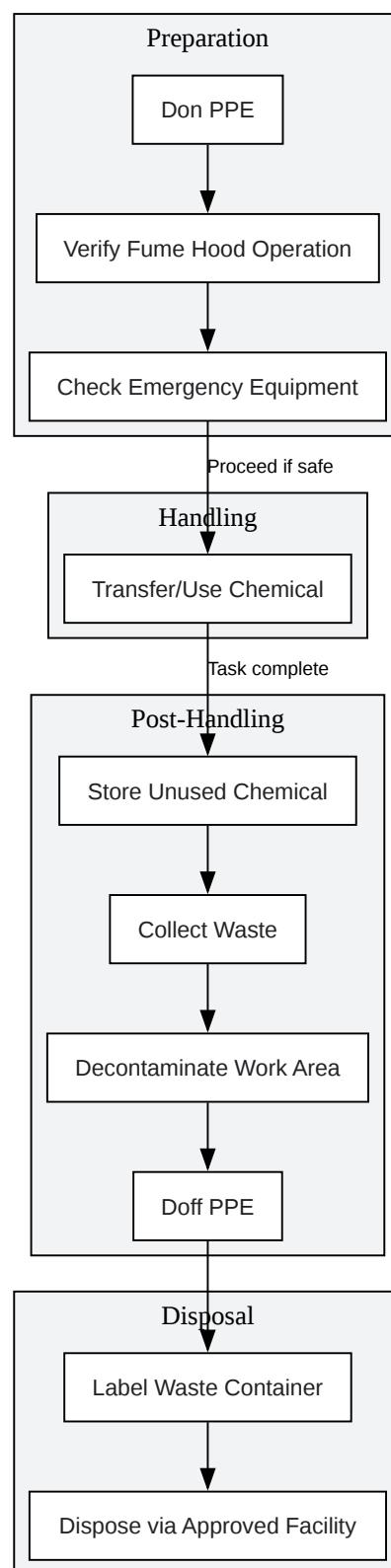
Proper disposal of **3-Nonen-2-one** is crucial to prevent environmental contamination and ensure safety.

- Waste Collection: Collect all waste containing **3-Nonen-2-one** in a designated, properly labeled, and sealed container.
- Regulatory Compliance: Dispose of the contents and the container at an approved waste disposal facility in accordance with local, state, and federal regulations.[3] Do not dispose of it down the drain or in the general trash.
- Empty Containers: Handle empty containers with care as they may retain flammable residual vapors.[5]

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4]
- Skin Contact: Remove contaminated clothing and wash the affected skin with soap and water. If irritation persists, seek medical attention.[4]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[4]

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[4]
- Spills: In case of a spill, evacuate the area. For small spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, earth, vermiculite).[5] Place the absorbed material in a suitable container for disposal. For large spills, contain the spill and prevent it from entering sewers or waterways.[5]



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Caption: Workflow for the safe handling and disposal of **3-Nonen-2-one**.

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